

# Introduction: Navigating the Landscape of Trifluoroethoxylated Pyridines

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## Compound of Interest

Compound Name: 5-(Chloromethyl)-2-(2,2,2-trifluoroethoxy)pyridine

CAS No.: 159981-21-2

Cat. No.: B061795

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This technical guide delves into the chemical properties, synthesis, and applications of substituted chloromethylpyridines, a class of compounds pivotal to modern drug development. The specific query focuses on **5-(Chloromethyl)-2-(2,2,2-trifluoroethoxy)pyridine**. While we will begin by establishing the fundamental properties of this exact molecule, it is crucial for the scientific community to recognize that the public domain and commercial availability of this specific isomer are limited.

In the spirit of providing a comprehensive and pragmatically useful resource, this guide will therefore broaden its scope to a closely related and extensively documented analog: 2-(Chloromethyl)-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine hydrochloride. This compound serves as a cornerstone intermediate in the synthesis of Lansoprazole, a widely used proton-pump inhibitor, and its well-established profile provides a robust foundation for understanding the broader class of these molecules.<sup>[1]</sup> The inclusion of the trifluoroethoxy moiety is a deliberate strategy in medicinal chemistry to enhance properties such as lipophilicity and metabolic stability, while the chloromethyl group offers a reactive handle for constructing more complex molecular architectures.<sup>[2][3]</sup>

This guide will proceed by first calculating the theoretical molecular weight of the requested compound and then presenting a detailed analysis of its more prominent isomer, covering its synthesis, applications, and handling protocols, thereby offering field-proven insights for researchers and drug development professionals.

## PART 1: Physicochemical Properties and Molecular Characteristics

A precise understanding of a compound's molecular weight and physicochemical properties is the bedrock of all subsequent experimental work, from reaction stoichiometry to analytical characterization.

### Theoretical Profile of 5-(Chloromethyl)-2-(2,2,2-trifluoroethoxy)pyridine

For the user-specified compound, the molecular properties are calculated based on its chemical formula,  $C_8H_7ClF_3NO$ . These values serve as a theoretical baseline for any future experimental validation.

Property	Value
Molecular Formula	$C_8H_7ClF_3NO$
Molecular Weight	241.59 g/mol
Monoisotopic Mass	241.01445 Da
IUPAC Name	5-(chloromethyl)-2-(2,2,2-trifluoroethoxy)pyridine

### Validated Profile of 2-(Chloromethyl)-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine Hydrochloride

In contrast, its structural isomer, which is a key intermediate for Lansoprazole, is well-characterized.<sup>[1]</sup> The hydrochloride salt is the common commercial form, which influences its molecular weight and physical state.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClF <sub>3</sub> NO · HCl	[4][5]
Molecular Weight	276.08 g/mol	[4][5][6][7]
CAS Number	127337-60-4	[4][5][7]
Physical State	White to light yellow solid/powder	[7]
Melting Point	208-214 °C (decomposes)	[4][7]
Storage Temperature	2-8°C (Refrigerated)	[4][7]

## PART 2: Synthesis and Strategic Application

The synthesis of these complex pyridine derivatives is a multi-step process that requires precise control over reaction conditions. The strategic importance of these molecules lies in their utility as building blocks for high-value active pharmaceutical ingredients (APIs).

### Synthetic Pathway Overview

The synthesis of 2-(chloromethyl)-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine hydrochloride typically commences from a simple, commercially available starting material like 2,3-lutidine. The pathway involves a sequence of classical organic reactions to build the required functionality on the pyridine ring.[1]

The key transformations include:

- Oxidation: To introduce a reactive site.
- Nitration: To install a nitro group, which is a versatile precursor.
- Substitution & Rearrangement: To introduce the trifluoroethoxy group.
- Hydrolysis & Chloromethylation: To generate the final chloromethyl handle.

The causality behind this sequence is critical. The directing effects of the existing substituents on the pyridine ring are leveraged at each stage to ensure the correct regiochemistry of the

incoming groups. The final chloromethylation step, often using thionyl chloride ( $\text{SOCl}_2$ ), converts a hydroxymethyl precursor into the more reactive chloromethyl group, priming the molecule for the subsequent coupling reaction in API synthesis.[1]



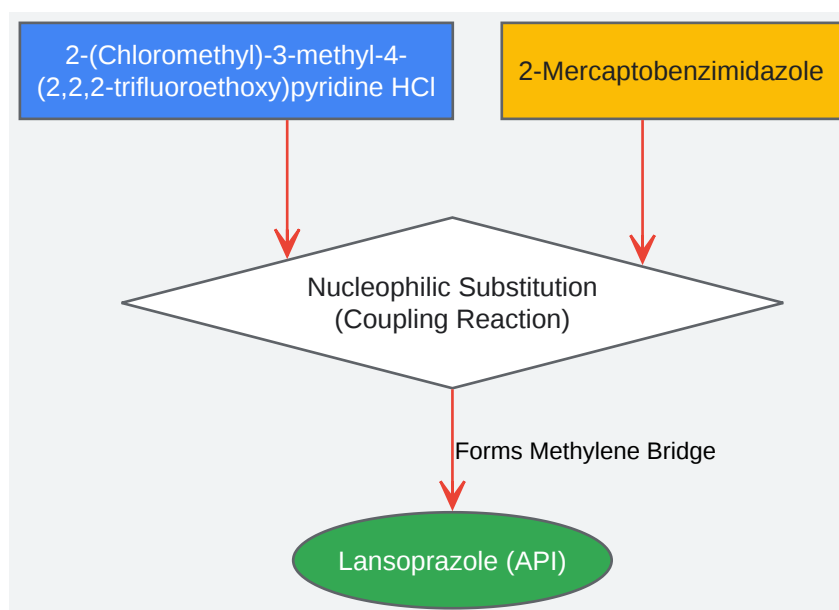
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Caption: Generalized synthetic workflow for the target pyridine intermediate.

## Application in Lansoprazole Synthesis

The primary and most authoritative application of 2-(chloromethyl)-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine hydrochloride is its role as a key building block in the industrial synthesis of Lansoprazole.

In this context, the chloromethyl group acts as an electrophile, reacting with the nucleophilic sulfur atom of 2-mercaptobenzimidazole in a nucleophilic substitution reaction. This step forms the critical methylene bridge that links the pyridine and benzimidazole heterocyclic systems, creating the final API.



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Caption: Logical flow from intermediate to the final Active Pharmaceutical Ingredient (API).

## PART 3: Experimental Protocol and Safety

Trustworthiness in scientific research is built upon reproducible protocols and a rigorous adherence to safety. This section provides a representative experimental procedure and a summary of critical safety data.

### Protocol: Chloromethylation of the Hydroxymethyl Precursor

This protocol describes the final step in the synthesis of the title intermediate, converting the corresponding alcohol to the chloride. This is a self-validating system where reaction completion can be monitored by Thin Layer Chromatography (TLC) and the product validated by NMR spectroscopy.

Materials & Equipment:

- 2-(Hydroxymethyl)-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine
- Thionyl chloride (SOCl<sub>2</sub>)
- Dichloromethane (DCM), anhydrous
- Ethyl acetate
- Round-bottom flask with magnetic stirrer
- Ice-salt bath
- Dropping funnel
- Rotary evaporator
- Buchner funnel and filter paper

Procedure:

- **Reaction Setup:** Dissolve the hydroxymethyl pyridine precursor (1.0 eq) in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen).
- **Cooling:** Cool the solution to -10°C to 0°C using an ice-salt bath. This is critical to control the exothermicity of the reaction with thionyl chloride.
- **Reagent Addition:** Add thionyl chloride (1.1 - 1.5 eq) dropwise via a dropping funnel over 30-60 minutes, ensuring the internal temperature does not exceed 10°C.
- **Reaction:** Stir the reaction mixture at a low temperature for 3-5 hours.<sup>[1]</sup> Monitor the disappearance of the starting material by TLC.
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure at room temperature using a rotary evaporator. Be cautious not to heat the mixture, as the product can be heat-sensitive.<sup>[7]</sup>
- **Precipitation & Isolation:** Add ethyl acetate to the concentrated residue to precipitate the hydrochloride salt of the product as a white or off-white solid.
- **Filtration:** Collect the solid product by vacuum filtration, wash with a small amount of cold ethyl acetate, and dry under vacuum.
- **Characterization:** Confirm the structure and purity of the final product using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and HPLC analysis.

## Safety, Handling, and Storage

Working with halogenated and reactive intermediates requires strict adherence to safety protocols. The following data is aggregated from authoritative safety data sheets (SDS).

Hazard Category	Description & Precautionary Statements	Source
GHS Classification	Danger. H317: May cause an allergic skin reaction. H318: Causes serious eye damage.	[4][6]
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles or face shield, and a lab coat. Use in a well-ventilated chemical fume hood.	[8][9]
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling. Keep away from heat and ignition sources.	[8][9][10]
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is refrigerated (2-8°C).[4] Keep away from incompatible substances.	[9][10]
First Aid	Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek immediate medical attention. Skin: Remove contaminated clothing. Wash skin with soap and water. If irritation or an allergic reaction occurs, seek medical attention.	[11]
Disposal	Dispose of contents/container to an approved waste disposal	[11]

plant in accordance with local, state, and federal regulations.

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